

Technical Support Center: C.I. Basic Red 15

Dyeing Performance

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Compound of Interest

Compound Name: **Red 15**

Cat. No.: **B1170414**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the impact of pH on the dyeing performance of C.I. Basic **Red 15**.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for dyeing with C.I. Basic **Red 15**?

For dyeing acrylic fibers, C.I. Basic **Red 15**, a cationic dye, performs optimally within a slightly acidic environment. The recommended pH range is generally between 2 and 6.^{[1][2]} More specifically, a pH of 4 to 5.5 is often cited as ideal for achieving vibrant, level shades and consistent results.^[3]

Q2: How does pH affect the interaction between Basic **Red 15** and acrylic fibers?

The dyeing mechanism of Basic **Red 15** on acrylic fibers is primarily based on an electrostatic attraction. The cationic (positively charged) dye molecules form ionic bonds with the anionic (negatively charged) sites on the acrylic fibers.^[1] The pH of the dye bath is a critical factor in controlling this interaction. An acidic pH helps to control the ionization of the acidic groups in the acrylic fiber, which in turn moderates the rate of dye uptake.^[4]

Q3: What happens if the pH of the dye bath is too low?

A pH below 4.5 may lead to several issues, including dye precipitation, poor solubility of the dye, and streaky or uneven dyeing results.[3]

Q4: What are the consequences of a dye bath pH that is too high?

If the pH is too high (e.g., above 6.0), the attraction between the dye and the fiber is reduced. This can result in paler shades and poor dye exhaustion from the bath.[3]

Q5: How can I control the pH of the dye bath?

To maintain a stable pH throughout the dyeing process, it is recommended to use a buffer system. A common and effective buffer for dyeing with cationic dyes is a combination of acetic acid and sodium acetate.[4] Formic acid can also be used to adjust and maintain the acidity of the dye bath.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Uneven Dyeing (Streaks, Patchiness)	pH Imbalance: The pH of the dye bath may be outside the optimal range, leading to a rapid and uncontrolled uptake of the dye. An incorrect pH is a common reason for dyeing faults.	Ensure the dye bath pH is stable and within the recommended 4.0-5.5 range using an acetic acid-sodium acetate buffer. For lighter shades, a slightly lower pH may be beneficial, while for darker shades, a pH towards the higher end of the optimal range can be used. ^[4]
Pale or Weak Shades	High pH: A pH above 6.0 can decrease the affinity between the cationic dye and the anionic sites on the acrylic fiber, resulting in poor dye uptake.	Lower the pH of the dye bath to the optimal 4.0-5.5 range to enhance the electrostatic attraction between the dye and the fiber.
Dye Precipitation or Poor Solubility	Low pH: A pH below 4.0 can sometimes cause the dye to become unstable and precipitate out of the solution.	Adjust the pH to be within the recommended 4.0-5.5 range. Ensure the dye is fully dissolved before adding it to the dye bath.
Poor Wash Fastness	Incorrect pH during dyeing: While Basic Red 15 generally has good fastness properties, improper pH can affect the stability of the dye-fiber bond.	Maintain the dye bath pH within the optimal range to ensure strong ionic bond formation. Proper after-treatment, including rinsing and soaping, is also crucial.
Inconsistent Color Between Batches	pH Variation: Fluctuations in the pH of the water supply or inconsistent addition of acid can lead to batch-to-batch color variations.	Standardize the water source and use a reliable buffer system to maintain a consistent pH for every dyeing. Regularly calibrate pH meters.

Data Presentation

Impact of pH on Color Strength (K/S) of Basic Dyes on Acrylic Fiber

While specific data for C.I. Basic **Red 15** is limited in publicly available literature, the following table illustrates the general trend observed for similar cationic red dyes on acrylic fibers. The color strength (K/S) is a measure of the dye uptake by the fabric.

pH of Dye Bath	Relative Color Strength (K/S)	Observations
3.5	Moderate	Gradual increase in color strength as pH rises. [5]
4.0	Good	Within the optimal range for good dye uptake.
5.0	Excellent	Often cited as the pH for achieving the highest color strength. [6]
6.0	Good	Still provides good results, but may be slightly lower than pH 5.0.
7.0	Moderate	A slight increase in K/S has been observed up to pH 7 in some studies. [5]

Note: The K/S values are relative and intended to show the trend. Actual values will depend on specific experimental conditions.

General Fastness Properties of C.I. Basic Red 15

The following table provides general fastness ratings for C.I. Basic **Red 15** when dyed on acrylic fiber under optimal pH conditions. The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Property	ISO Standard Rating	AATCC Standard Rating
Light Fastness	4	5-6
Perspiration Fastness (Fading)	4-5	5
Perspiration Fastness (Staining)	5	5
Ironing Fastness (Fading)	4-5	5
Ironing Fastness (Staining)	5	5
Soaping (Fading)	4-5	-
Soaping (Staining)	5	-

Source: Based on data from multiple supplier technical sheets.[\[7\]](#)

Experimental Protocols

Standard Protocol for Dyeing Acrylic Fabric with C.I. Basic Red 15

This protocol outlines a standard laboratory procedure for dyeing acrylic fabric to investigate the effect of pH.

1. Materials and Equipment:

- C.I. Basic **Red 15** dye powder
- Scoured and bleached acrylic fabric
- Acetic acid (glacial)
- Sodium acetate
- Distilled water
- Laboratory dyeing machine (e.g., water bath with shaker, beaker dyeing machine)

- pH meter
- Spectrophotometer for color measurement
- Beakers, graduated cylinders, and pipettes

2. Dyebath Preparation:

- Prepare a stock solution of Basic **Red 15** (e.g., 1 g/L in distilled water).
- For each experiment, prepare a series of dye baths with varying pH values (e.g., 3, 4, 5, 6, 7).
- Set the liquor-to-goods ratio (LR) to 40:1. For a 5g fabric sample, the total volume will be 200 mL.
- To each 200 mL dye bath, add the required amount of dye stock solution to achieve the desired shade percentage (e.g., 1% on weight of fabric, o/wf).
- Add a leveling agent if required (e.g., 1 g/L).
- Adjust the pH of each dye bath using a freshly prepared acetic acid/sodium acetate buffer solution. Calibrate the pH meter before use.

3. Dyeing Procedure:

- Introduce the pre-wetted acrylic fabric samples into their respective dye baths at room temperature.
- Raise the temperature of the dye baths to 60°C and hold for 15 minutes.
- Increase the temperature to 95-100°C at a rate of 1.5°C per minute.
- Maintain the dyeing at 95-100°C for 60 minutes, ensuring constant agitation.
- Cool the dye baths down to 60°C.
- Remove the fabric samples and rinse thoroughly with cold water.

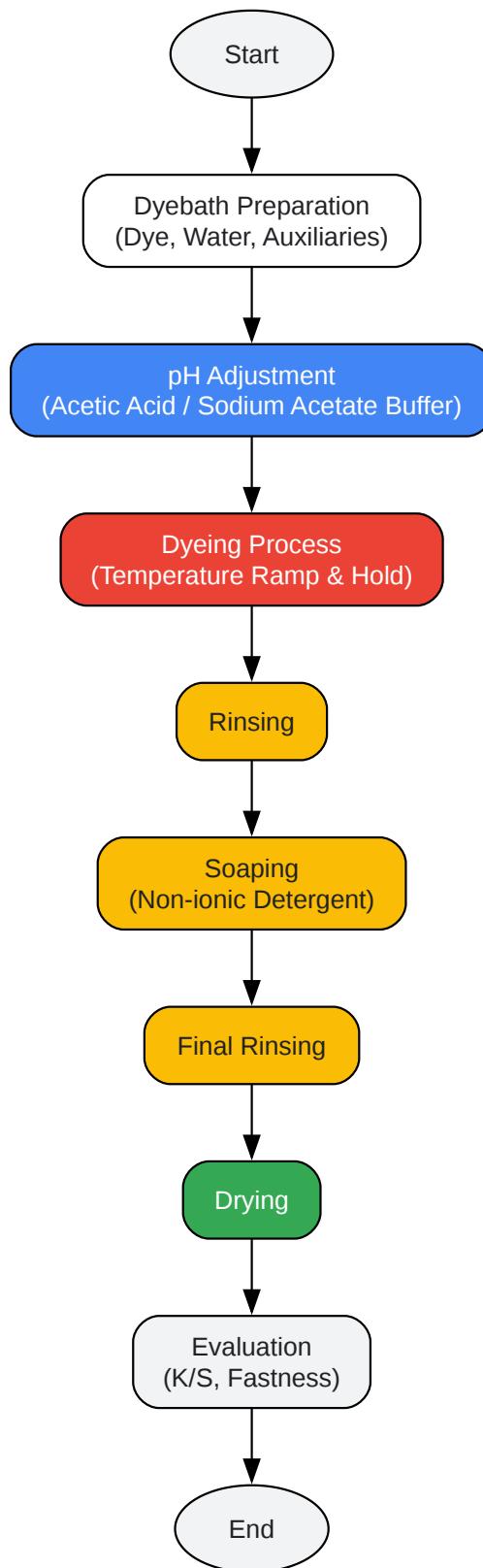
4. After-treatment:

- Perform a soaping wash in a solution containing 2 g/L of a non-ionic detergent at 60°C for 15 minutes.
- Rinse the samples with warm water and then cold water until the water runs clear.
- Allow the samples to air dry.

5. Evaluation:

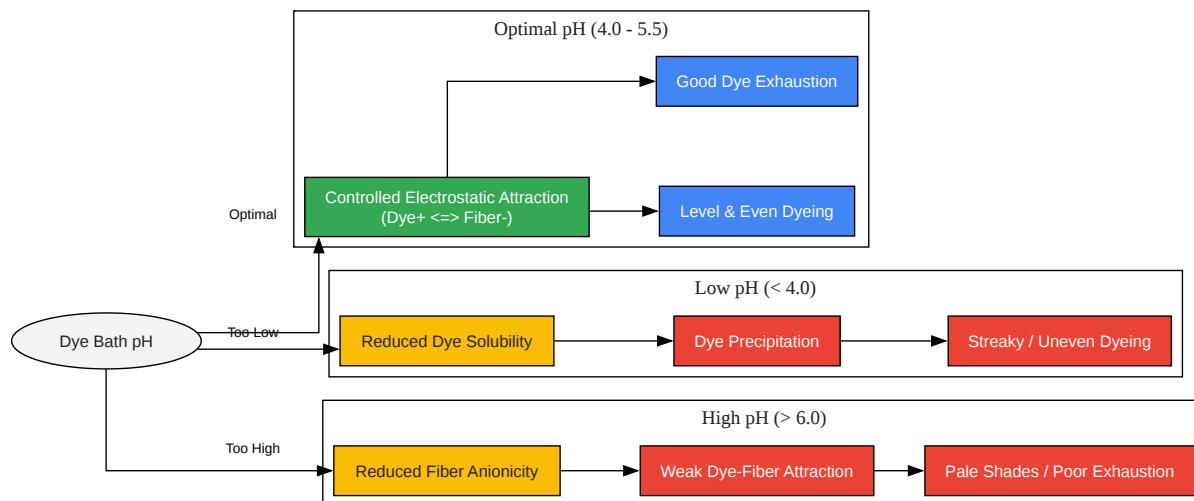
- Measure the color strength (K/S) of the dried samples using a spectrophotometer.
- Conduct wash fastness and light fastness tests according to standard ISO or AATCC methods.

Mandatory Visualization



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Caption: Experimental workflow for dyeing acrylic fibers with C.I. Basic **Red 15**.



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Caption: Logical relationship between dye bath pH and dyeing outcomes for Basic **Red 15**.

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